

# correlation between Lexile measures and student comprehension outcomes

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# Lexile Measures and Student Comprehension: A Comparative Guide

The **Lexil**e Framework for Reading is a widely adopted metric used to match reader ability with text difficulty. Developed by MetaMetrics, it aims to predict how well a student will comprehend a text, with the goal of targeting a 75% comprehension rate to optimize reading growth. This guide provides a comprehensive comparison of **Lexil**e measures with student comprehension outcomes, supported by experimental data, and explores its relationship with other reading level systems.

#### **Quantitative Data Summary**

The correlation between **Lexil**e measures and student reading comprehension has been the subject of numerous studies. The data presented below summarizes key quantitative findings from the research.



Study/Report	Measure of Correlation	Finding
MetaMetrics	Correlation Coefficient	A strong positive correlation has been found between Lexile measures and various standardized reading comprehension tests. For instance, an average correlation of .99 was observed between the Lexile calibration of text comprehensibility and the rank order of basal reader units.
Stenner (1996)	Correlation Coefficient	A regression analysis based on word-frequency and sentence-length measures produced a regression equation that explained most of the variance found in the set of reading comprehension tasks. The resulting correlation between the observed

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